

# ethyl glyoxylate chemical structure and IUPAC name

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Compound of Interest

Compound Name: Ethyl glyoxylate

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## An In-depth Technical Guide to Ethyl Glyoxylate

**Ethyl glyoxylate**, a significant organic compound, serves as a versatile intermediate in the synthesis of various pharmaceuticals and biodegradable polymers.[1][2] This guide provides a comprehensive overview of its chemical structure, IUPAC nomenclature, physicochemical properties, and relevant experimental protocols for researchers, scientists, and professionals in drug development.

## **Chemical Structure and IUPAC Name**

**Ethyl glyoxylate** is the ethyl ester of glyoxylic acid.[3][4] Its structure features an ethyl ester group attached to an aldehyde functional group.

IUPAC Name: ethyl 2-oxoacetate[1][3][5]

Synonyms: Ethyl oxoacetate, Glyoxylic acid ethyl ester[1][4][6]

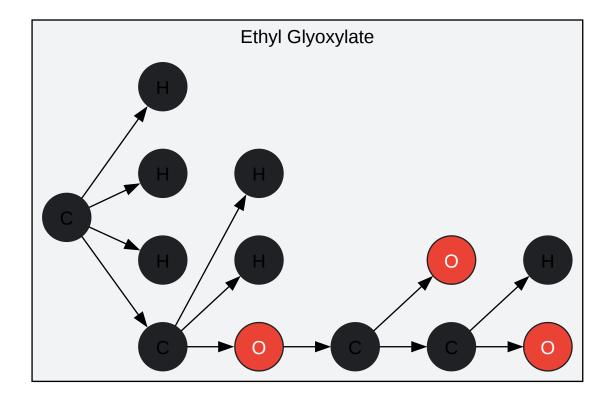
Chemical Formula: C<sub>4</sub>H<sub>6</sub>O<sub>3</sub>[5][6]

SMILES: CCOC(=O)C=O[5][6]

InChi Key: DBPFRRFGLYGEJI-UHFFFAOYSA-N[1][5]

The chemical structure of **ethyl glyoxylate** is visualized in the diagram below.





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Figure 1: Chemical structure of ethyl glyoxylate.

## **Physicochemical Properties**

A summary of the key quantitative data for **ethyl glyoxylate** is presented in the table below for easy reference and comparison.



| Property         | Value                                   | Source    |
|------------------|---|-----------|
| CAS Number       | 924-44-7                                | [1][5]    |
| Molecular Weight | 102.09 g/mol                            | [2][3][4] |
| Appearance       | Clear colorless to pale yellow solution | [4][5][7] |
| Boiling Point    | 110 °C                                  | [2][4]    |
| Density          | 1.03 g/mL at 20 °C                      | [2][4]    |
| Refractive Index | 1.4750                                  | [2][4]    |
| Flash Point      | 7 °C                                    | [2][4]    |
| Water Solubility | Immiscible                              | [2][4]    |

## **Experimental Protocols**

**Ethyl glyoxylate**'s high reactivity, particularly of its aldehyde group, makes it a valuable reagent in organic synthesis.[4] A notable application is in the Friedel-Crafts alkylation reaction.

Example: Friedel-Crafts Alkylation of Thiophenes

This protocol describes the general procedure for the reaction of **ethyl glyoxylate** with thiophenes to yield the corresponding secondary alcohols, which are important pharmaceutical intermediates.

#### Materials:

- Ethyl glyoxylate (typically as a 50% solution in toluene)
- Thiophene or a substituted thiophene
- A Lewis acid catalyst (e.g., AlCl<sub>3</sub>, SnCl<sub>4</sub>, or BF<sub>3</sub>·OEt<sub>2</sub>)
- Anhydrous aprotic solvent (e.g., dichloromethane, 1,2-dichloroethane)
- Inert atmosphere (e.g., nitrogen or argon)



- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, magnetic stirrer)
- Quenching solution (e.g., saturated aqueous NH<sub>4</sub>Cl or dilute HCl)
- Organic solvent for extraction (e.g., ethyl acetate, diethyl ether)
- Drying agent (e.g., anhydrous Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>)
- Rotary evaporator
- Purification apparatus (e.g., column chromatography system)

#### Procedure:

- Under an inert atmosphere, dissolve the thiophene derivative in the anhydrous aprotic solvent in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution to the desired reaction temperature (typically between 0 °C and room temperature).
- Slowly add the Lewis acid catalyst to the stirred solution.
- Add the ethyl glyoxylate solution dropwise to the reaction mixture via a dropping funnel over a period of 30-60 minutes.
- Allow the reaction to stir at the chosen temperature for a specified time (monitored by TLC or LC-MS for completion).
- Upon completion, carefully quench the reaction by slowly adding the quenching solution.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent.
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent.
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.

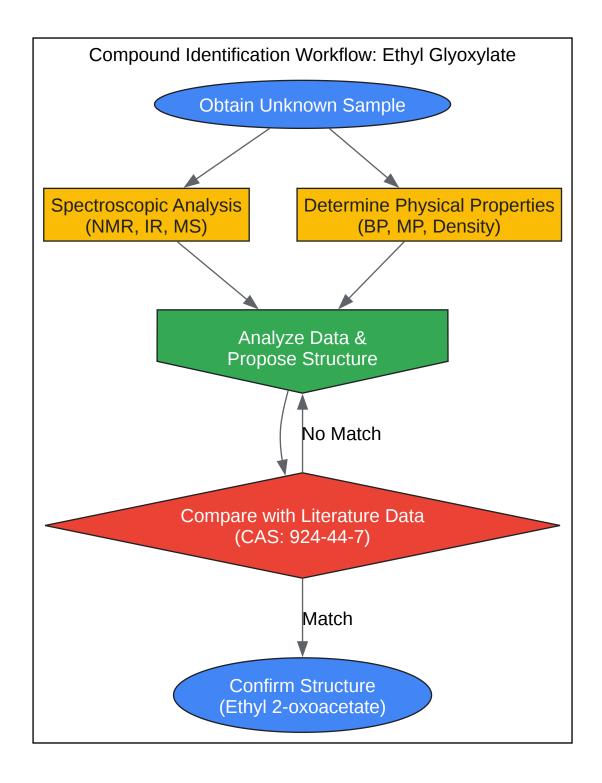


• Purify the crude product by column chromatography on silica gel to obtain the desired secondary alcohol.

## **Logical Workflow for Compound Identification**

The following diagram illustrates a typical workflow for the identification and characterization of a chemical compound, using **ethyl glyoxylate** as an example.





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Figure 2: Workflow for identifying a chemical compound.



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